

Application Note: Quantification of Palmitoyl Tetrapeptide-3 in Cosmetic Formulations

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Compound of Interest

Compound Name: Palmitoyl Tetrapeptide-3

Cat. No.: B1574002

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Palmitoyl Tetrapeptide-3, also known as Rigin, is a synthetic peptide that has gained prominence in the cosmetic industry for its anti-aging and anti-inflammatory properties.^{[1][2]} It is composed of the four-amino acid sequence Glycine-Glutamine-Proline-Arginine (GQPR) linked to a palmitic acid moiety.^{[1][2]} This lipidation enhances its stability and penetration into the skin.^{[1][2]} Accurate quantification of **Palmitoyl Tetrapeptide-3** in cosmetic formulations is crucial for ensuring product efficacy, quality control, and regulatory compliance. This document provides detailed protocols and methodologies for the quantification of this peptide, primarily focusing on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) as a highly sensitive and specific analytical technique.

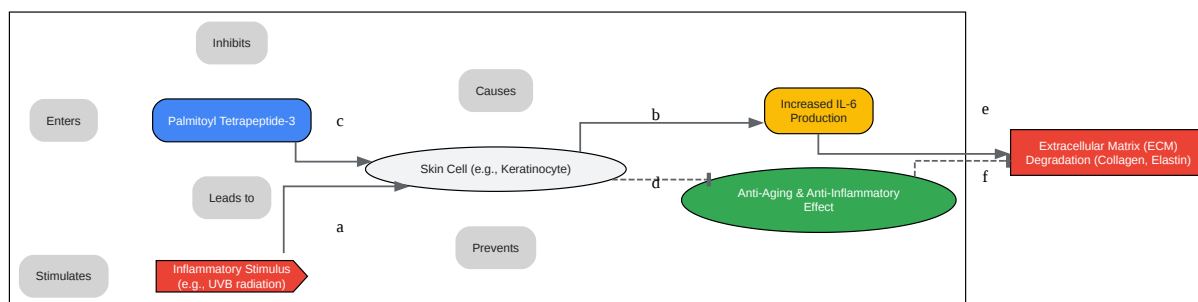
Chemical Properties and Concentration in Cosmetics

Understanding the chemical properties of **Palmitoyl Tetrapeptide-3** is fundamental for developing appropriate analytical methods.

Property	Value	Reference
Synonyms	Rigin, Palmitoyl Tetrapeptide-7	[1][3][4]
Amino Acid Sequence	Palm-Gly-Gln-Pro-Arg (Palm-GQPR)	[5][6]
Molecular Formula	C34H62N8O7	[5]
Molecular Weight	694.91 g/mol	[3][5]
Typical Concentration in Cosmetics	0.01% to 2% (w/w)	[1]
Optimal pH in Formulation	5.0 - 6.5	[1]

Mechanism of Action and Signaling Pathway

Palmitoyl Tetrapeptide-3 is recognized for its ability to modulate inflammatory responses in the skin, a key factor in the aging process.[1][2] It is known to reduce the secretion of interleukin-6 (IL-6), a pro-inflammatory cytokine.[1][4] By suppressing IL-6, **Palmitoyl Tetrapeptide-3** helps to preserve the integrity of the extracellular matrix (ECM) by preventing the degradation of collagen and elastin.[1]



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Signaling pathway of **Palmitoyl Tetrapeptide-3**.

Experimental Protocol: Quantification by LC-MS/MS

This protocol outlines a robust method for the quantification of **Palmitoyl Tetrapeptide-3** in cosmetic cream formulations using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity, which is essential for analyzing complex cosmetic matrices.^{[7][8]}

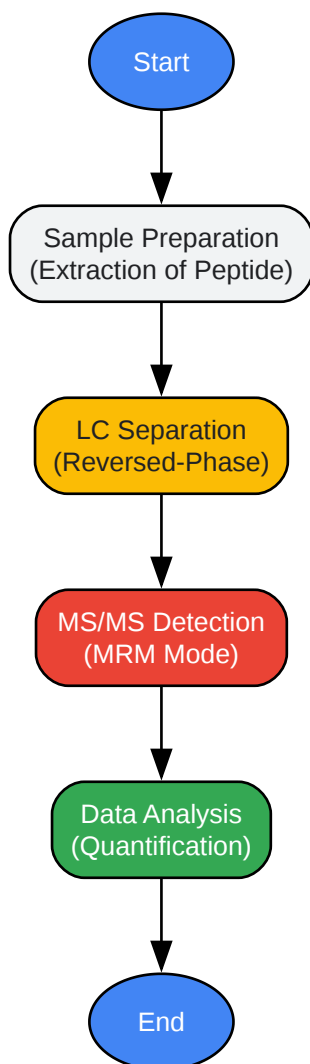
Materials and Reagents

- **Palmitoyl Tetrapeptide-3** reference standard (>95% purity)
- Internal Standard (IS), e.g., Palmitoyl-Gly-His-Lys (Pal-GHK)^[7]
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid (FA), LC-MS grade
- Deionized water, 18.2 MΩ·cm
- Cosmetic cream matrix (placebo and samples)
- Microcentrifuge tubes (1.5 mL)
- Syringe filters (0.22 μm, PTFE)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (e.g., Triple Quadrupole).
- Reversed-phase C8 or C18 analytical column (e.g., Hypersil BDS C8).^[9]

Experimental Workflow



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- To cite this document: BenchChem. [Application Note: Quantification of Palmitoyl Tetrapeptide-3 in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574002#quantifying-palmitoyl-tetrapeptide-3-in-cosmetic-formulations]

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